

Application Notes and Protocols for High-Throughput Screening of K1 Peptide Analogs

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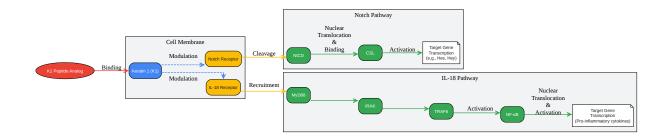
Introduction

Keratin 1 (K1), a type II intermediate filament protein, has emerged as a promising therapeutic target, particularly in the context of certain cancers where its expression is upregulated on the cell surface. Peptide analogs designed to bind specifically to K1 present a novel avenue for targeted drug delivery and therapeutic intervention. High-throughput screening (HTS) is an essential tool for identifying and optimizing such peptide analogs from large chemical libraries. This document provides detailed application notes and protocols for the HTS of **K1 peptide** analogs using established assay technologies: Fluorescence Polarization (FP), AlphaScreen, and Förster Resonance Energy Transfer (FRET).

Signaling Pathways Involving Keratin 1

K1 targeting by peptide analogs can modulate downstream signaling pathways, influencing cell fate. Two key pathways implicated are the Notch and IL-18 signaling cascades.





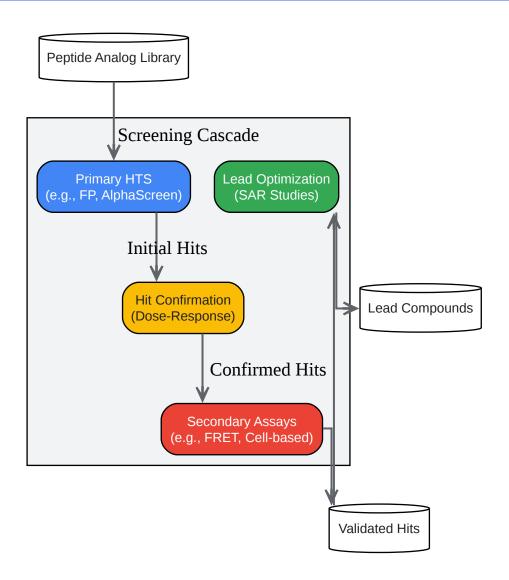
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K1 peptide analog binding and downstream signaling pathways.

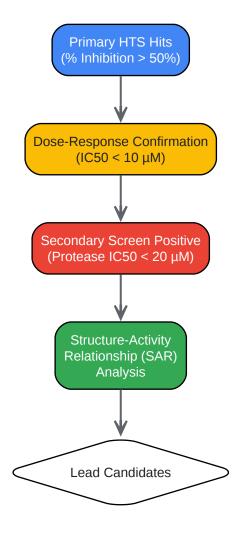
High-Throughput Screening Workflow

A typical HTS campaign for identifying **K1 peptide** analog inhibitors follows a multi-stage process, from primary screening to hit validation and lead optimization.









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